

A Technical Guide to 2-Hydroxypent-2-enoic Acid: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-Hydroxypent-2-enoic acid

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Disclaimer: Publicly available experimental data for **2-hydroxypent-2-enoic acid** is limited. This guide synthesizes the available computed data for **2-hydroxypent-2-enoic acid** and its isomers, alongside generalized experimental protocols and logical frameworks relevant to its study.

Core Physical and Chemical Properties

2-hydroxypent-2-enoic acid, an unsaturated alpha-hydroxy acid, exists as different isomers, with the (Z)-isomer being a key form. Due to the limited specific experimental data on this compound, this section presents a combination of computed data for the 2-enoic acid form and experimental data for the related isomer, 2-hydroxypent-4-enoic acid, to provide a comparative overview.

Table 1: Physical and Chemical Properties of 2-Hydroxypentenoic Acid Isomers

Property	(Z)-2-hydroxypent-2-enoic acid	2-hydroxypent-4-enoic acid
IUPAC Name	(Z)-2-hydroxypent-2-enoic acid[1]	2-hydroxypent-4-enoic acid[2]
Synonyms	SCHEMBL16660[1]	beta-vinylactic acid[2]
Molecular Formula	C5H8O3[1]	C5H8O3[2][3]
Molecular Weight	116.11 g/mol [1][4]	116.12 g/mol [2][3]
Melting Point	Not Available	37°C (from ethyl ether and ligroine)[2][5]
Boiling Point	Not Available	268.8°C at 760 mmHg[5]
pKa (Predicted)	Not Available	3.79 ± 0.11[2][5]
Flash Point	Not Available	130.6°C[2][5]
XLogP3-AA (Computed)	0.9[1][4]	Not Available
Hydrogen Bond Donor Count	2[1][4]	Not Available
Hydrogen Bond Acceptor Count	3[1][4]	Not Available
Rotatable Bond Count	2[1]	Not Available
Exact Mass	116.047344113 Da[1][4]	Not Available

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-hydroxypent-2-enoic acid** are not readily available in the literature. Therefore, this section provides generalized, yet detailed, methodologies that can be adapted by researchers.

Synthesis: Aldol Condensation Approach

A plausible synthetic route to **2-hydroxypent-2-enoic acid** is through an aldol condensation of glyoxylic acid with propanal, followed by dehydration.

Materials:

- Glyoxylic acid
- Propanal
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve glyoxylic acid (1 equivalent) in distilled water.
- Base Addition: Cool the flask in an ice bath and slowly add a solution of NaOH (1.1 equivalents) in water, keeping the temperature below 10°C .
- Aldol Addition: To the cooled solution, add propanal (1 equivalent) dropwise over 30 minutes. Let the reaction stir at room temperature for 12 hours.
- Acidification: After the reaction is complete, cool the mixture in an ice bath and acidify to a pH of ~ 2 with 2M HCl.

- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 50 mL).
- Drying and Concentration: Combine the organic layers, dry over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator to yield the crude product.

Purification: Flash Column Chromatography

Materials:

- Crude **2-hydroxypent-2-enoic acid**
- Silica gel (230-400 mesh)
- Hexane
- Ethyl acetate
- Glass column
- Collection tubes

Procedure:

- Column Packing: Prepare a silica gel slurry in hexane and pack it into a glass column.
- Sample Loading: Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 10% ethyl acetate and gradually increasing to 50%).
- Fraction Collection: Collect fractions and monitor them by thin-layer chromatography (TLC) to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **2-hydroxypent-2-enoic acid**.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in 0.6 mL of a deuterated solvent (e.g., CDCl₃ or D₂O).
- **¹H NMR:** Acquire the proton NMR spectrum to determine the number of different types of protons and their integration. Expected signals would include a vinyl proton, an ethyl group, and exchangeable hydroxyl and carboxylic acid protons.
- **¹³C NMR:** Acquire the carbon NMR spectrum to identify the number of different carbon environments. Key signals would include those for the carboxylic acid, the double bond carbons, and the ethyl group carbons.

Infrared (IR) Spectroscopy:

- **Sample Preparation:** Place a drop of the neat liquid sample or a thin film of the solid on a salt plate (e.g., NaCl).
- **Analysis:** Acquire the IR spectrum. Look for characteristic absorption bands: a broad O-H stretch from the carboxylic acid and alcohol (~3300-2500 cm⁻¹), a C=O stretch from the carboxylic acid (~1700 cm⁻¹), and a C=C stretch (~1650 cm⁻¹).

Mass Spectrometry (MS):

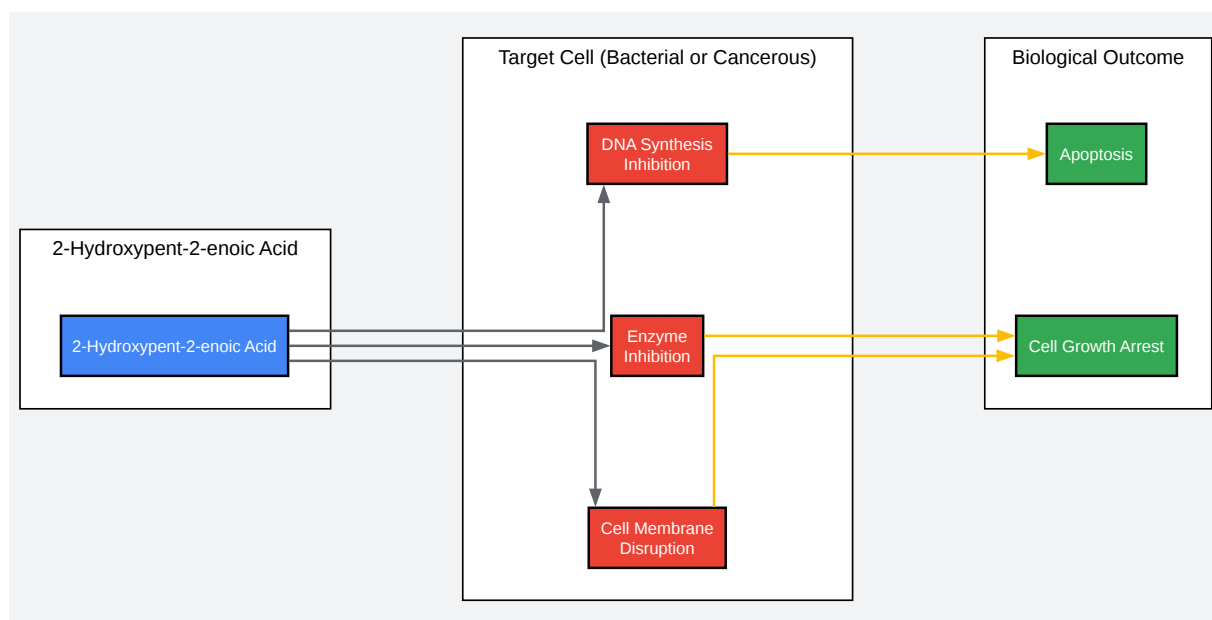
- **Technique:** Use electrospray ionization (ESI) for analysis.
- **Analysis:** Determine the molecular weight of the compound. The expected [M-H]⁻ ion in negative ion mode would be at m/z 115.04.

Logical and Workflow Diagrams

Hypothetical Signaling Pathway for Biological Activity

While no specific signaling pathways involving **2-hydroxypent-2-enoic acid** have been documented, based on the reported antimicrobial and antiproliferative activities of its isomer, 2-

hydroxypent-4-enoic acid, a hypothetical mechanism of action can be proposed for research purposes.

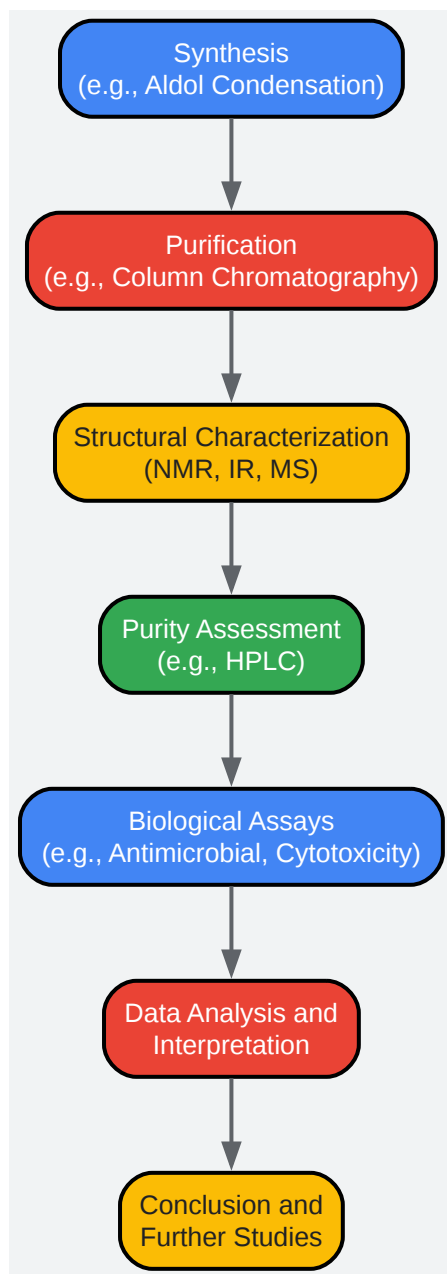


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Caption: Hypothetical mechanisms of action for **2-hydroxypent-2-enoic acid**.

Experimental Workflow

The following diagram outlines a comprehensive workflow for the synthesis, purification, characterization, and biological evaluation of **2-hydroxypent-2-enoic acid**.



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Caption: Experimental workflow for novel compound investigation.

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